

Daturaolone vs withaferin A anti-inflammatory activity

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Compound Focus: Daturaolone

CAS No.: 41498-80-0

Cat. No.: S561763

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Compound Comparison at a Glance

Feature	Daturaolone	Withaferin A
Chemical Class	Pentacyclic oleanane triterpenoid [1] [2]	Steroidal lactone [3] [4]
Primary Natural Source	<i>Datura innoxia</i> Mill., <i>Pistacia integerrima</i> [1] [5] [2]	<i>Withania somnifera</i> (Ashwagandha) [3] [4] [6]
Key Anti-inflammatory Targets	NF-κB, COX-2, 5-LOX, PLA2, iNOS (NO production) [1] [5] [2]	NF-κB, NLRP3 Inflammasome, STAT3, COX-2, iNOS [3] [4] [6]
In Vivo Efficacy Models	Carrageenan-induced paw edema, Acetic acid-induced writhing, Tail suspension test (for depression) [1] [5]	Collagen-Induced Arthritis (CIA), Cancer-induced cachexia models, Osteotomy/bone healing models [3] [6] [7]

| **Reported Anti-inflammatory IC50 Values** | NF-κB inhibition: 1.2 ± 0.8 μg/mL [1] [2] NO production inhibition: 4.51 ± 0.92 μg/mL [1] [2] | Detailed IC50 values for specific inflammatory targets in standard

models not fully established in searched literature. | | **Drug-Likeliness (Lipinski's Rule)** | Complies (Score: 0.33) [1] [2] | Used as a reference for **daturaolone** (Score: 0.36) [1] [2] |

Experimental Data and Protocols

For your experimental work, here are the key methodological details from the studies:

- **In Vivo Anti-inflammatory Models for Daturaolone:**

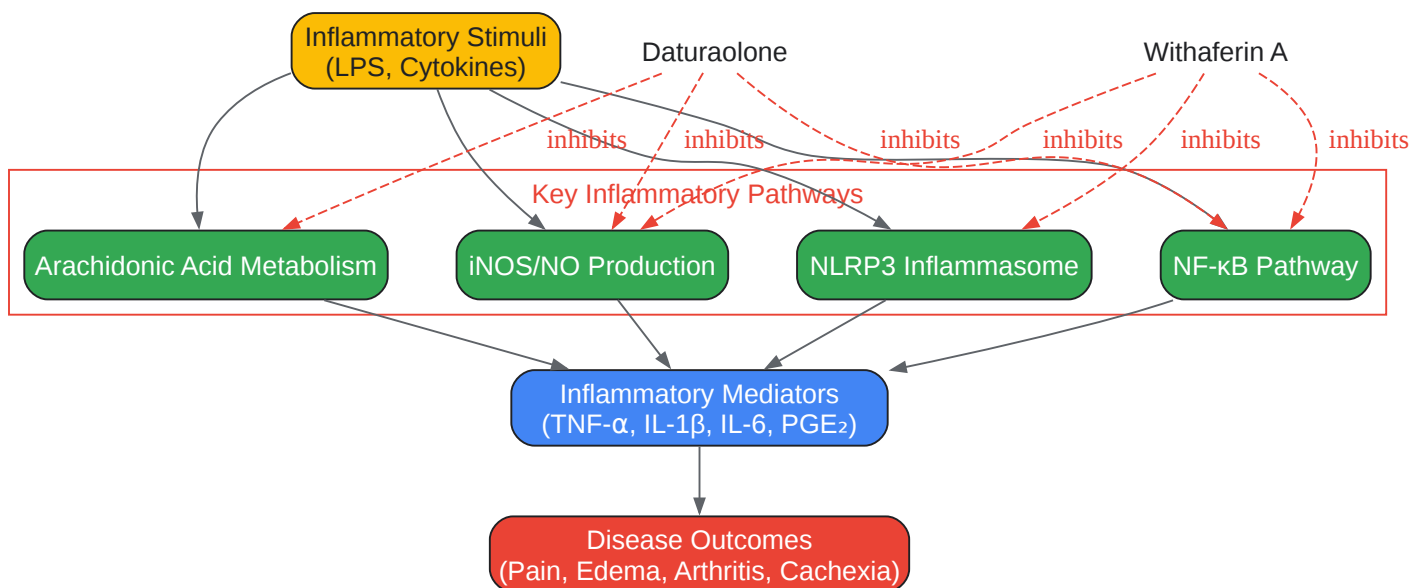
- **Carrageenan-Induced Paw Edema:** Mice were administered **daturaolone** (1-30 mg/kg, i.p.) 30 minutes before a subcutaneous injection of 1% γ -carrageenan into the paw. Edema was measured with a plethysmometer for 5 hours [5].
- **Acetic Acid-Induced Writhing:** Mice received **daturaolone** (1-30 mg/kg, i.p.) 30 minutes before an i.p. injection of 1% acetic acid. The number of abdominal constrictions was counted for 10 minutes [5].

- **In Vitro Anti-inflammatory Assays:**

- **NF- κ B Inhibition:** A luciferase reporter gene assay under the control of NF- κ B-responsive elements was used. Cells were pre-treated with the compound before inflammatory stimulation [1] [4].
- **Nitric Oxide (NO) Production:** The Griess reagent method was used to measure nitrite levels, a stable product of NO, in culture supernatants of LPS-stimulated macrophages [1] [8].

Mechanisms of Action

The following diagram illustrates the core anti-inflammatory signaling pathways that these compounds influence, summarizing the information from the comparison table.



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Research Considerations

- **Therapeutic Scope:** Current research indicates a wider exploration of **withaferin A** in complex chronic conditions like **arthritis, cancer cachexia, and bone healing** [3] [6] [7]. **Daturaolone** shows promising broader efficacy in related conditions like **inflammatory pain and depression** [1] [2].
- **Research Stage:** While both are in preclinical stages, the available pharmacological and safety data for withaferin A appears more extensive. The ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) profile for **daturaolone** is primarily based on *in silico* predictions, requiring further experimental validation [1] [2].

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